An In-depth Technical Guide to 4-Amino-N-ethyl-N-phenylbenzamide

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Compound of Interest

Compound Name:	*4-Amino-N-ethyl-N-phenylbenzamide*
CAS No.:	*65270-05-5*
Cat. No.:	*B1269036*

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This guide provides a comprehensive technical overview of **4-Amino-N-ethyl-N-phenylbenzamide** (CAS No. 65270-05-5), a substituted benzamide derivative with potential applications in pharmaceutical research and drug development. Drawing upon established methodologies for analogous compounds, this document outlines a plausible synthetic route, a robust analytical characterization workflow, and detailed preclinical evaluation protocols. This guide is intended for researchers, scientists, and drug development professionals seeking to understand and potentially investigate this compound's therapeutic promise.

Introduction: The Therapeutic Potential of the N-Phenylbenzamide Scaffold

The N-phenylbenzamide core is a privileged scaffold in medicinal chemistry, forming the backbone of numerous biologically active compounds. Derivatives of this structure have demonstrated a wide spectrum of pharmacological activities, including anticonvulsant, antiviral, anticancer, and antischistosomal properties.[1][2][3][4] The versatility of the N-phenylbenzamide structure allows for fine-tuning of its physicochemical and pharmacokinetic properties through targeted substitutions on the phenyl rings, making it an attractive starting

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point for the design of novel therapeutics. The title compound, **4-Amino-N-ethyl-N-phenylbenzamide**, with its amino and ethyl substitutions, presents a unique profile that warrants further investigation.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its development as a potential therapeutic agent.

Property	Value	Source
CAS Number	65270-05-5	[5]
Molecular Formula	$C_{15}H_{16}N_2O$	[6]
Molecular Weight	240.30 g/mol	[6]
IUPAC Name	4-amino-N-ethyl-N-phenylbenzamide	
Appearance	Solid (predicted)	
Purity	>95% (typical for commercial samples)	

Synthesis and Purification

While a specific, peer-reviewed synthesis for **4-Amino-N-ethyl-N-phenylbenzamide** is not readily available in the literature, a plausible and efficient synthetic route can be postulated based on established amide bond formation reactions. The proposed synthesis involves a two-step process starting from 4-nitrobenzoyl chloride and N-ethylaniline, followed by the reduction of the nitro group.

Proposed Synthetic Pathway

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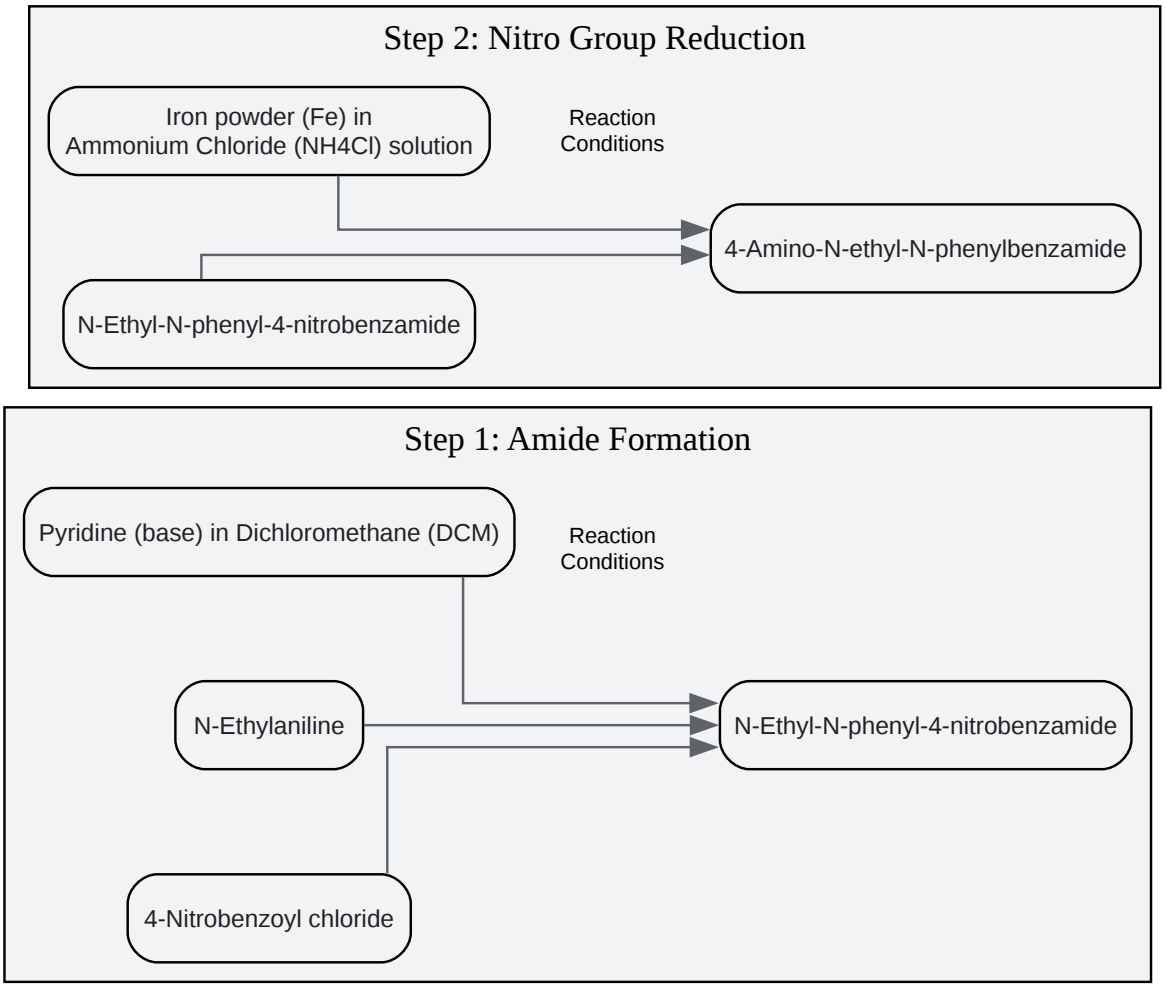

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Caption: Proposed two-step synthesis of **4-Amino-N-ethyl-N-phenylbenzamide**.

Detailed Synthetic Protocol

Step 1: Synthesis of N-Ethyl-N-phenyl-4-nitrobenzamide

- To a solution of N-ethylaniline (1.0 eq) in dry dichloromethane (DCM) under an inert atmosphere, add pyridine (1.2 eq) and cool the mixture to 0 °C.
- Slowly add a solution of 4-nitrobenzoyl chloride (1.05 eq) in dry DCM to the reaction mixture.

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- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and separate the organic layer.
- Wash the organic layer with 1M HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to obtain the crude product.

Step 2: Synthesis of **4-Amino-N-ethyl-N-phenylbenzamide**

- To a solution of N-Ethyl-N-phenyl-4-nitrobenzamide (1.0 eq) in a mixture of ethanol and water, add ammonium chloride (5.0 eq).
- Heat the mixture to reflux and add iron powder (5.0 eq) portion-wise over 30 minutes.
- Continue to reflux for 4-6 hours, monitoring the reaction by TLC.
- Upon completion, filter the hot reaction mixture through a pad of Celite and wash with ethanol.
- Concentrate the filtrate under reduced pressure to remove the ethanol.
- Extract the aqueous residue with ethyl acetate.
- Combine the organic extracts, dry over anhydrous Na_2SO_4, filter, and concentrate to yield the crude **4-Amino-N-ethyl-N-phenylbenzamide**.

Purification Protocol: Flash Column Chromatography

Effective purification is crucial to obtaining a high-purity compound for biological testing.[7] Flash column chromatography is a standard and effective method.[7]

- Column Packing: Prepare a slurry of silica gel in a non-polar solvent (e.g., hexane) and pack it into a glass column.

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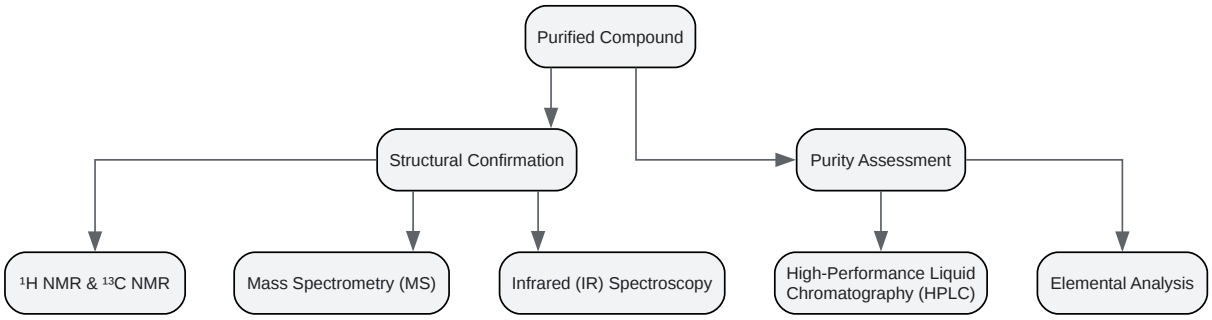
- Sample Loading: Dissolve the crude product in a minimal amount of the elution solvent and load it onto the column.
- Elution: Begin elution with a solvent system of low polarity (e.g., 9:1 Hexane:Ethyl Acetate) and gradually increase the polarity to elute the desired compound.
- Fraction Collection: Collect fractions and monitor by TLC to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **4-Amino-N-ethyl-N-phenylbenzamide**.

Analytical Characterization

A comprehensive analytical characterization is essential to confirm the identity and purity of the synthesized compound.



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Caption: Workflow for the analytical characterization of the synthesized compound.

Spectroscopic and Chromatographic Data (Hypothetical)

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Technique	Expected Observations
^{1}H NMR	Peaks corresponding to aromatic protons, the ethyl group (a quartet and a triplet), and the amine protons.
^{13}C NMR	Resonances for the carbonyl carbon, aromatic carbons, and the ethyl group carbons.
Mass Spec.	A molecular ion peak $[M+H]^+$ at m/z 241.13.
IR Spec.	Characteristic absorption bands for N-H stretching (amine), C=O stretching (amide), and C-N stretching.
HPLC	A single major peak indicating high purity (>98%).

Preclinical Evaluation: A Roadmap

Based on the known activities of the N-phenylbenzamide scaffold, a preclinical evaluation of **4-Amino-N-ethyl-N-phenylbenzamide** is warranted. The following protocols, adapted from established methodologies for a structurally related compound, provide a framework for assessing its safety, pharmacokinetic profile, and potential anti-inflammatory efficacy.[8]

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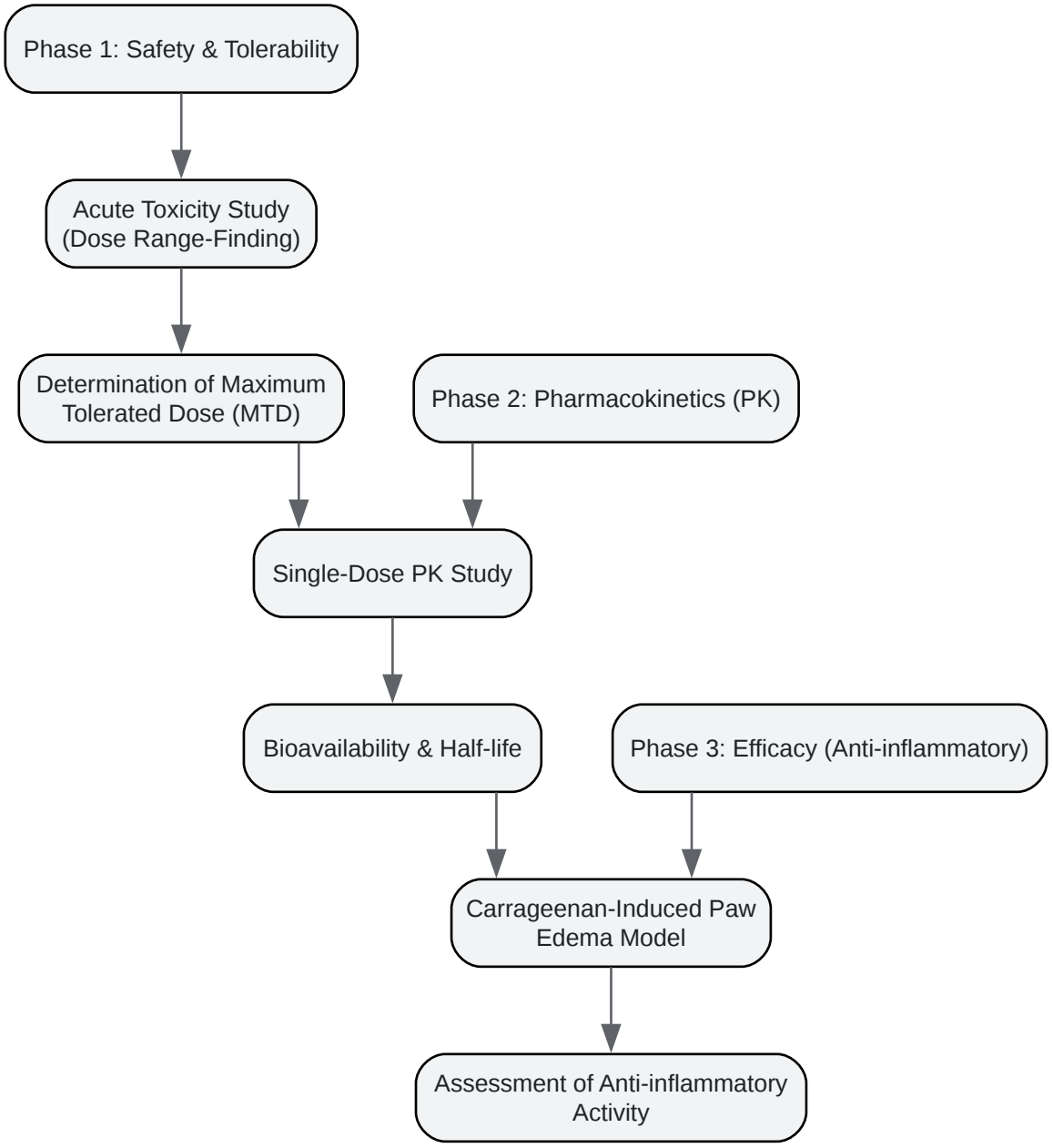

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Caption: A phased workflow for the preclinical in vivo evaluation of the compound.

Phase 1: Toxicology and Safety Assessment

Objective: To determine the acute toxicity and maximum tolerated dose (MTD) of the compound.

Protocol: Acute Oral Toxicity Study[8]

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- Animals: Use healthy, young adult Sprague-Dawley rats (equal numbers of males and females).
- Acclimatization: Acclimatize animals for at least one week before the study.
- Dosing: Administer the compound orally via gavage at escalating doses to different groups of animals. Include a vehicle control group.
- Observation: Monitor the animals for clinical signs of toxicity, morbidity, and mortality continuously for the first 4 hours and then daily for 14 days.
- Data Collection: Record body weights before dosing and at regular intervals.
- Necropsy: Perform a gross necropsy on all animals at the end of the study.
- MTD Determination: The MTD is the highest dose that does not cause mortality or significant clinical signs of toxicity.

Phase 2: Pharmacokinetic (PK) Profiling

Objective: To characterize the absorption, distribution, metabolism, and excretion (ADME) properties of the compound.

Protocol: Single-Dose Pharmacokinetic Study[8]

- Animals: Use male C57BL/6 mice.
- Administration: Administer a single dose of the compound intravenously (IV) and orally (PO) to two separate groups of animals.
- Blood Sampling: Collect blood samples at predetermined time points post-administration.
- Plasma Analysis: Process blood to obtain plasma and quantify the concentration of the compound using a validated LC-MS/MS method.
- PK Parameters: Calculate key pharmacokinetic parameters such as half-life ($t_{1/2}$), maximum concentration (Cmax), time to maximum concentration (Tmax), and bioavailability.

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Phase 3: Pharmacodynamic (PD) Efficacy Evaluation

Objective: To assess the potential anti-inflammatory activity of the compound.

Protocol: Carrageenan-Induced Paw Edema Model[8]

- Animals: Use male Wistar rats.
- Groups: Divide animals into a vehicle control group, a positive control group (e.g., indomethacin), and several test groups receiving different doses of **4-Amino-N-ethyl-N-phenylbenzamide**.
- Dosing: Administer the test compound or controls orally one hour before the carrageenan injection.
- Induction of Edema: Inject a 1% carrageenan solution into the sub-plantar region of the right hind paw of each rat.
- Measurement of Edema: Measure the paw volume using a plethysmometer at regular intervals after the carrageenan injection.
- Data Analysis: Calculate the percentage inhibition of edema for the treated groups compared to the vehicle control group to determine the anti-inflammatory effect.

Conclusion

4-Amino-N-ethyl-N-phenylbenzamide represents an intriguing molecule within the broader class of biologically active N-phenylbenzamides. This guide has provided a comprehensive, albeit predictive, framework for its synthesis, characterization, and preclinical evaluation. The outlined protocols are based on established scientific principles and data from closely related analogs, offering a solid foundation for researchers to initiate investigations into the potential therapeutic applications of this compound. Further experimental validation is necessary to confirm the proposed synthesis and to elucidate the specific biological activities and mechanism of action of **4-Amino-N-ethyl-N-phenylbenzamide**.

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